

An In-depth Technical Guide to Myristyl Alcohol-d29: Structure and Isotopic Purity

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Compound of Interest

Compound Name: 1-Tetradecanol-d29

Cat. No.: B1626932

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of myristyl alcohol-d29, a deuterated form of myristyl alcohol. It covers its chemical structure, methods for determining isotopic purity, and general synthetic approaches. This document is intended to serve as a valuable resource for researchers utilizing myristyl alcohol-d29 in various scientific applications, including as an internal standard in mass spectrometry-based studies, in metabolic research, and in the development of deuterated drugs.

Chemical Structure

Myristyl alcohol, systematically named 1-tetradecanol, is a straight-chain saturated fatty alcohol with the chemical formula $\text{CH}_3(\text{CH}_2)_{12}\text{CH}_2\text{OH}$. Its deuterated analog, myristyl alcohol-d29, has all 29 hydrogen atoms on the alkyl chain and the hydroxyl group replaced by deuterium atoms.

Non-deuterated Myristyl Alcohol:

- Chemical Formula: $\text{C}_{14}\text{H}_{30}\text{O}$
- Molecular Weight: 214.39 g/mol
- Structure: $\text{CH}_3(\text{CH}_2)_{12}\text{CH}_2\text{OH}$

Myristyl Alcohol-d29:

- Chemical Formula: $C_{14}HD_{29}O$
- Molecular Weight: Approximately 243.57 g/mol
- Structure: $CD_3(CD_2)_{12}CD_2OD$

The complete deuteration of the molecule significantly increases its molecular weight, which is a key characteristic utilized in its application as an internal standard for mass spectrometry.

Isotopic Purity and its Determination

The isotopic purity of a deuterated compound refers to the percentage of the compound that is enriched with the desired isotope (deuterium in this case) at specific labeled positions. It is a critical parameter that ensures the accuracy and reliability of experimental results. The determination of isotopic purity typically involves two primary analytical techniques: Mass Spectrometry (MS) and Nuclear Magnetic Resonance (NMR) Spectroscopy.

Mass Spectrometry for Isotopic Purity Analysis

High-resolution mass spectrometry (HR-MS) and gas chromatography-mass spectrometry (GC-MS) are powerful tools for determining the isotopic distribution of deuterated compounds.

Experimental Protocol: GC-MS Analysis of Myristyl Alcohol-d₂₉ (General Protocol)

This protocol outlines a general procedure for the analysis of long-chain fatty alcohols. Specific parameters may need to be optimized for the instrument and sample.

- Sample Preparation and Derivatization:
 - Accurately weigh a small amount of myristyl alcohol-d₂₉ and dissolve it in a suitable organic solvent (e.g., hexane or dichloromethane).
 - To improve volatility and chromatographic separation, the hydroxyl group is often derivatized. A common method is silylation to form a trimethylsilyl (TMS) ether. This can be achieved by reacting the alcohol with a silylating agent like N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) in a solvent such as pyridine or acetonitrile. The reaction is typically carried out at 60-80°C for 30 minutes.

- GC-MS Instrumentation and Conditions:
 - Gas Chromatograph: Equipped with a capillary column suitable for fatty acid or fatty alcohol analysis (e.g., a non-polar or medium-polarity column like a DB-5ms or HP-5ms).
 - Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
 - Injector: Split/splitless injector, operated in splitless mode for high sensitivity. Injector temperature: 250°C.
 - Oven Temperature Program: An initial temperature of 100°C, held for 2 minutes, followed by a ramp of 10°C/min to 280°C, and held for 10 minutes.
 - Mass Spectrometer: A quadrupole or time-of-flight (TOF) mass analyzer.
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Scan Range: m/z 50-500.
- Data Analysis:
 - The mass spectrum of the derivatized myristyl alcohol-d₂₉ will show a molecular ion peak ([M]⁺) and characteristic fragment ions.
 - The isotopic distribution is determined by examining the relative intensities of the ion clusters for the molecular ion and key fragments. The mass difference between the peaks will correspond to the number of deuterium atoms.
 - The isotopic purity is calculated by comparing the intensity of the fully deuterated species (d₂₉) to the sum of the intensities of all isotopic variants (d₀ to d₂₉).

Data Presentation: Illustrative Isotopic Distribution of a Highly Deuterated C₁₄ Alcohol

Since a specific certificate of analysis for myristyl alcohol-d₂₉ is not publicly available, the following table provides a representative example of an isotopic distribution for a highly deuterated long-chain alcohol with a theoretical enrichment of 98 atom % D.

Isotopologue	Relative Abundance (%)
d29	94.2
d28	4.5
d27	1.1
d26	0.2
< d26	< 0.1
Total	100.0
Isotopic Purity (d29)	94.2%

This data is for illustrative purposes only and does not represent a specific batch of myristyl alcohol-d29.

NMR Spectroscopy for Isotopic Purity Analysis

Deuterium (^2H) NMR and Carbon-13 (^{13}C) NMR spectroscopy are valuable techniques for confirming the positions of deuteration and assessing isotopic purity.

Experimental Protocol: ^2H NMR for Isotopic Purity (General Protocol)

- Sample Preparation:
 - Dissolve a sufficient amount of myristyl alcohol-d29 in a suitable non-deuterated solvent (e.g., chloroform, benzene).
 - Transfer the solution to an NMR tube.
- NMR Instrumentation and Parameters:
 - Spectrometer: A high-field NMR spectrometer equipped with a deuterium probe.
 - Solvent: A non-deuterated solvent is used to avoid a large solvent signal.
 - Acquisition: A simple one-pulse experiment is typically sufficient. The spectral width should be set to cover the expected chemical shift range for deuterons in an aliphatic chain.

- Relaxation Delay: A sufficient relaxation delay (D1) should be used to ensure quantitative results.
- Data Analysis:
 - The ^2H NMR spectrum will show signals corresponding to the different deuterium environments in the molecule (e.g., $-\text{CD}_3$, $-\text{CD}_2-$, $-\text{CD}_2\text{OD}$).
 - The absence of significant signals in the corresponding proton (^1H) NMR spectrum at the chemical shifts of myristyl alcohol confirms a high degree of deuteration.
 - The isotopic purity can be estimated by comparing the integral of the deuterium signals to that of a known internal standard.

Synthesis of Myristyl Alcohol-d₂₉

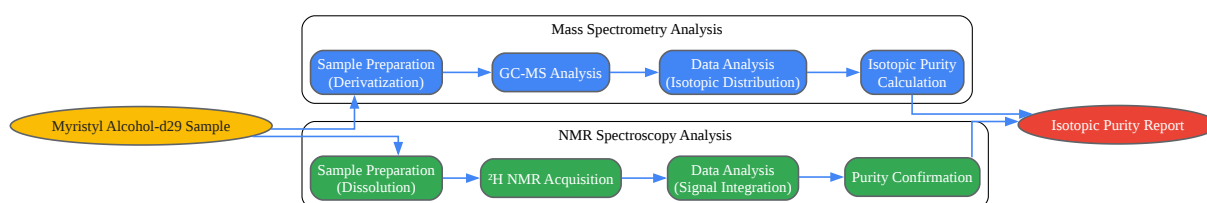
A detailed, step-by-step synthesis protocol for myristyl alcohol-d₂₉ is not readily available in the public domain. However, the general approach involves the synthesis or acquisition of a perdeuterated myristic acid precursor, followed by its reduction to the corresponding alcohol.

General Synthetic Strategy:

- Preparation of Perdeuterated Myristic Acid (Myristic Acid-d₂₇):
 - Deuterium Exchange: One common method is the repeated H/D exchange of myristic acid with a deuterium source, such as deuterium oxide (D_2O), under high temperature and pressure, often in the presence of a catalyst like platinum or palladium on carbon.
 - De Novo Synthesis: Synthesis from smaller deuterated building blocks.
- Reduction of Perdeuterated Myristic Acid:
 - The carboxylic acid group of myristic acid-d₂₇ is reduced to a primary alcohol. A common and effective reducing agent for this transformation is lithium aluminum deuteride (LiAlD_4) in an aprotic solvent like diethyl ether or tetrahydrofuran. The use of LiAlD_4 ensures the introduction of a deuterium atom at the hydroxyl-bearing carbon.

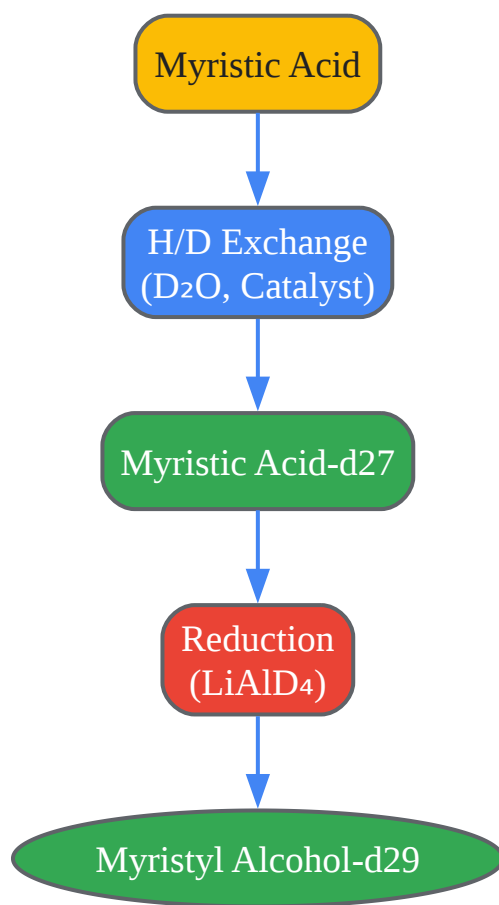
Experimental and Logical Workflows

The following diagrams, created using the DOT language, illustrate the workflows for determining the isotopic purity of myristyl alcohol-d₂₉.



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Caption: Workflow for Isotopic Purity Determination.



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Caption: General Synthetic Pathway for Myristyl Alcohol-d₂₉.

Conclusion

Myristyl alcohol-d₂₉ is a valuable tool for researchers in various scientific disciplines. Understanding its structure and ensuring its isotopic purity are paramount for obtaining reliable and accurate experimental data. This guide has provided an in-depth overview of the chemical structure of myristyl alcohol-d₂₉, detailed the primary analytical methods for determining its isotopic purity, and outlined the general synthetic strategies. While specific quantitative data and a detailed synthesis protocol are not publicly available, the general procedures and illustrative examples provided herein offer a solid foundation for researchers working with this and other deuterated compounds. It is always recommended to obtain a certificate of analysis from the supplier for batch-specific isotopic purity data.

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